

Antimicrobial potential of sulfur-containing oxane derivatives

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Compound of Interest

Compound Name: 4-(Methylsulfanylmethyl)oxane-4-carbaldehyde

CAS No.: 2580210-09-7

Cat. No.: B2889510

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Application Note: Antimicrobial Potential of Sulfur-Containing Oxane Derivatives

Executive Summary

The rise of multidrug-resistant (MDR) pathogens necessitates the exploration of novel pharmacophores. Sulfur-containing oxane derivatives—specifically 1,4-oxathianes (thioxanes) and sulfur-functionalized tetrahydropyrans—represent a privileged scaffold class. These heterocycles bridge the gap between traditional oxygenated ethers and sulfur-rich antimicrobials.

This guide details the end-to-end workflow for developing these compounds, from the synthesis of the core 1,4-oxathiane scaffold to the evaluation of antimicrobial efficacy via Minimum Inhibitory Concentration (MIC) assays and mechanistic profiling targeting bacterial Topoisomerase IV.

Chemical Space & Rationale

Target Scaffolds:

- **1,4-Oxathiane (Thioxane):** A six-membered saturated ring containing one oxygen and one sulfur atom. The sulfur atom allows for oxidation to sulfoxides/sulfones (increasing polarity and hydrogen bonding capability) or alkylation to form sulfonium salts (increasing membrane permeability).
- **Sulfur-Functionalized Tetrahydropyrans:** Oxane rings substituted with sulfonamides or thioethers. These mimic the variable domain of known bacterial topoisomerase inhibitors.

Mechanism of Action Hypothesis:

- **Primary:** Inhibition of bacterial DNA Gyrase/Topoisomerase IV (preventing DNA replication).
- **Secondary:** Generation of Reactive Oxygen Species (ROS) via the sulfur moiety, leading to membrane depolarization.

Chemical Synthesis Protocols

Protocol A: Synthesis of Core Scaffold (1,4-Oxathiane)

Objective: Preparation of the 1,4-oxathiane core from commercially available precursors.^[1]

This method utilizes a high-boiling solvent to maximize yield and safety.

Reagents:

- 2,2'-Dichlorodiethyl ether (CAS: 111-44-4)
- Sodium sulfide nonahydrate ()
- Solvent: Diethylene glycol or Ethanol/Water (1:1)

Step-by-Step Methodology:

- **Setup:** Equip a 1L 3-neck round-bottom flask with a mechanical stirrer, reflux condenser, and addition funnel.
- **Solubilization:** Dissolve 1.0 mol (240 g) of

in 300 mL of diethylene glycol. Heat to 90°C to ensure complete dissolution.

- Addition: Dropwise add 1.0 mol (143 g) of 2,2'-dichlorodiethyl ether over 60 minutes. Caution: Exothermic reaction.
- Reflux: Heat the mixture to 105–110°C and reflux for 24–30 hours. The solution will darken as the reaction proceeds.
- Distillation: Reconfigure the apparatus for distillation. Collect the water/1,4-oxathiane azeotrope at ~95°C.^[2]
- Separation: The distillate separates into two phases. Collect the lower oil phase (crude 1,4-oxathiane).
- Purification: Dry the organic phase over anhydrous and redistill. Collect the fraction boiling at 147°C.

- Expected Yield: 80–85%

- Characterization:

NMR (CDCl₃):

3.8 (t, 4H, O-CH₂), 2.6 (t, 4H, S-CH₂).

Protocol B: Functionalization to 1,4-Oxathiane 4,4-Dioxide (Sulfone)

Objective: Oxidation of the sulfur atom to enhance metabolic stability and polarity.

Reagents:

- 1,4-Oxathiane (from Protocol A)^[3]
- Hydrogen Peroxide (30% aq.)^[4]
- Glacial Acetic Acid^[4]

Methodology:

- Dissolve 0.1 mol of 1,4-oxathiane in 50 mL of glacial acetic acid.
- Cool to 0°C in an ice bath.
- Slowly add 0.25 mol of 30%
dropwise. Maintain temperature <10°C.
- Allow to warm to room temperature and stir for 12 hours.
- Reflux for 1 hour to ensure complete oxidation to the sulfone (skipping this step may yield the sulfoxide).
- Concentrate in vacuo and recrystallize from ethanol.
 - Product: White crystalline solid (mp 130°C).

Antimicrobial Profiling Protocols

Protocol C: Minimum Inhibitory Concentration (MIC) Assay

Standard: CLSI M07-A10 Guidelines.

Materials:

- Muller-Hinton Broth (MHB)
- 96-well polypropylene microplates
- Test Organisms: *S. aureus* (ATCC 29213), *E. coli* (ATCC 25922), *P. aeruginosa* (ATCC 27853).
- Control: Vancomycin (Gram+), Ciprofloxacin (Gram-).

Workflow:

- Inoculum Prep: Adjust bacterial culture to CFU/mL (OD600 ~0.08–0.1 diluted 1:100).
- Compound Dilution: Prepare stock solution of the oxane derivative in DMSO (10 mg/mL). Perform serial 2-fold dilutions in MHB across the plate (Range: 64 µg/mL to 0.125 µg/mL).
- Incubation: Add 100 µL of inoculum to each well. Incubate at 37°C for 18–24 hours.
- Readout: MIC is defined as the lowest concentration with no visible growth.
- Validation: Add 10 µL of Resazurin (0.01%) to wells. A shift from blue to pink indicates metabolic activity (growth).

Data Summary (Representative):

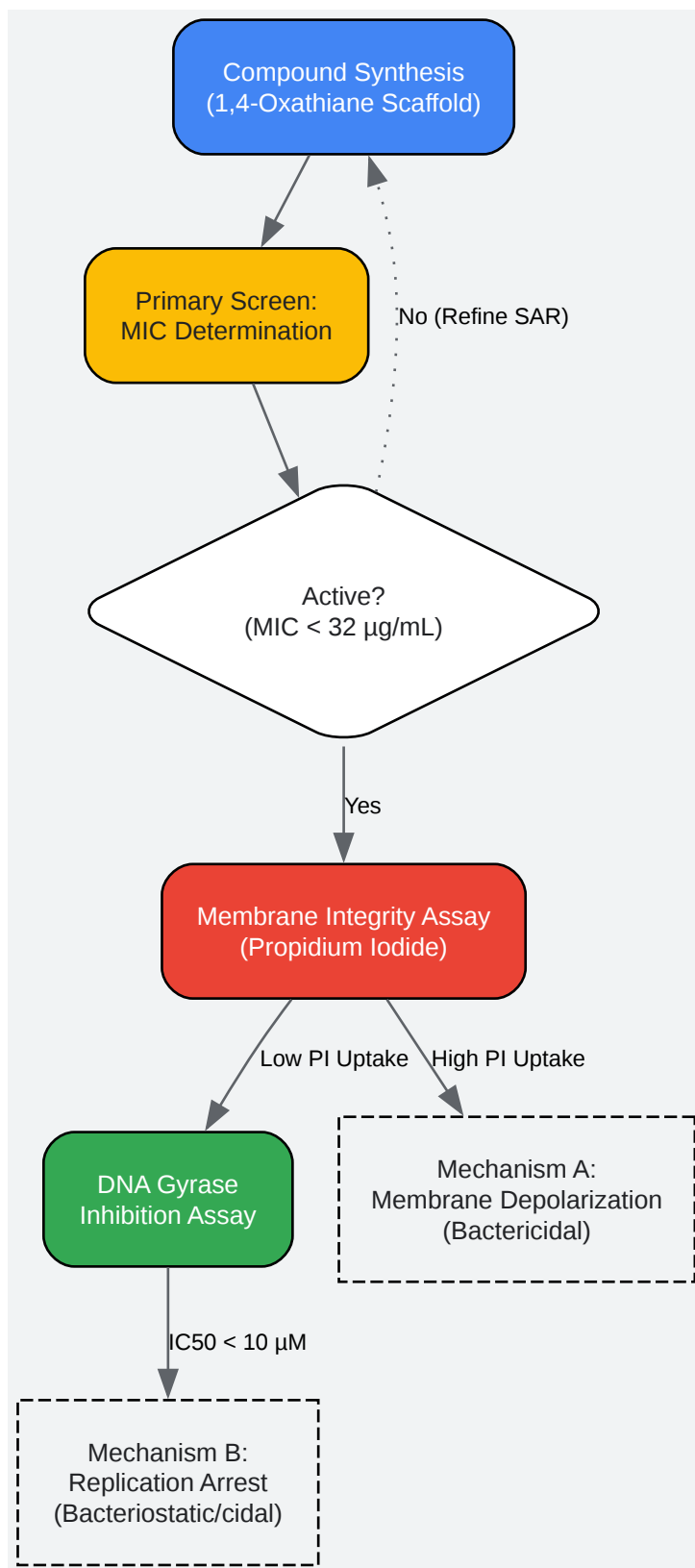
Compound ID	Modification	MIC <i>S. aureus</i> (µg/mL)	MIC <i>E. coli</i> (µg/mL)	MIC <i>P. aeruginosa</i> (µg/mL)
OX-01	1,4-Oxathiane (Core)	>128	>128	>128
OX-04	4,4-Dioxide (Sulfone)	64	128	>128
OX-12	2-Phenyl-1,4-oxathiane	16	32	64
OX-22	Sulfonamide-linked	4	8	32
Control	Ciprofloxacin	0.5	0.015	0.5

Mechanistic Insight & Visualization

To distinguish between general membrane disruption and specific enzymatic inhibition, we employ a logic-gated screening approach.

Mechanism Workflow:

- Primary Screen: MIC Assay.
- Secondary Screen (Membrane Integrity): Propidium Iodide (PI) uptake assay. If positive, the mechanism is membrane disruption.
- Tertiary Screen (Enzymatic): DNA Gyrase Supercoiling Inhibition Assay. If positive, the mechanism is replication arrest.



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Caption: Logic flow for deconvoluting the mechanism of action for sulfur-containing oxane derivatives.

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